

# Isobutyl Angelate: A Comprehensive Safety and Toxicity Profile

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## Compound of Interest

Compound Name: *Isobutyl angelate*

Cat. No.: *B145879*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Isobutyl angelate** (CAS No. 7779-81-9) is an ester with a characteristic fruity, wine-like aroma. It is a naturally occurring component of essential oils such as Roman chamomile.[1][2] In addition to its use as a fragrance ingredient in cosmetics and perfumes, it is also utilized as a flavoring agent in the food industry.[2][3][4] This technical guide provides a comprehensive overview of the available safety and toxicity data for **isobutyl angelate**, with a focus on data relevant to researchers, scientists, and professionals in drug development. The information is presented through structured data tables, detailed experimental workflow descriptions, and logical diagrams to facilitate a thorough understanding of its toxicological profile.

## Toxicological Data Summary

The safety of **isobutyl angelate** has been evaluated by the Research Institute for Fragrance Materials (RIFM), and the Joint FAO/WHO Expert Committee on Food Additives (JECFA). The consensus is that **isobutyl angelate** is of low toxicity. JECFA has stated that there is "no safety concern at current levels of intake when used as a flavouring agent"[3]. The RIFM Expert Panel concluded that **isobutyl angelate** is safe for its use as a fragrance ingredient under the current declared levels of use.[5]

## Acute Toxicity

Specific LD50 (lethal dose, 50%) values for **isobutyl angelate** through oral, dermal, or inhalation routes have not been determined in publicly available literature.[4]

## Repeated Dose and Reproductive Toxicity

There are no specific repeated dose or reproductive toxicity studies available for **isobutyl angelate**.<sup>[5]</sup> The safety assessment for these endpoints relies on the Threshold of Toxicological Concern (TTC) principle. The TTC is a risk assessment tool used to establish a human exposure threshold value for a chemical, below which there is a very low probability of an appreciable risk to human health. For a Cramer Class I substance, which **isobutyl angelate** is classified as, the TTC for systemic exposure is 30 µg/kg/day.<sup>[5]</sup> The estimated total systemic exposure to **isobutyl angelate** from its use as a fragrance ingredient is 2.3 µg/kg/day, which is below this threshold.<sup>[5]</sup>

Endpoint	TTC Value (Cramer Class I)	Estimated Systemic Exposure	Conclusion
Repeated Dose Toxicity	30 µg/kg/day	2.3 µg/kg/day	Safe at current exposure levels <sup>[5]</sup>
Reproductive Toxicity	30 µg/kg/day	2.3 µg/kg/day	Safe at current exposure levels <sup>[5]</sup>

## Genotoxicity

**Isobutyl angelate** has been found to be non-genotoxic in a battery of in vitro assays.<sup>[5]</sup>

Assay	Metabolic Activation	Result	Conclusion
BlueScreen Assay	With and without S9	Negative for cytotoxicity and genotoxicity	Not genotoxic <sup>[5]</sup>
In Vitro Micronucleus Test	With and without S9	Negative	Not clastogenic <sup>[5]</sup>

## Skin Sensitization

Based on a weight of evidence approach, including structural analysis, in vitro data, and data from a read-across material (hexyl tiglate), **isobutyl angelate** is not considered to be a skin sensitizer.[5]

## Photoirritation and Photoallergenicity

Based on its ultraviolet/visible (UV/Vis) absorption spectra, **isobutyl angelate** is not expected to present a concern for photoirritation or photoallergenicity.[5]

## Local Respiratory Toxicity

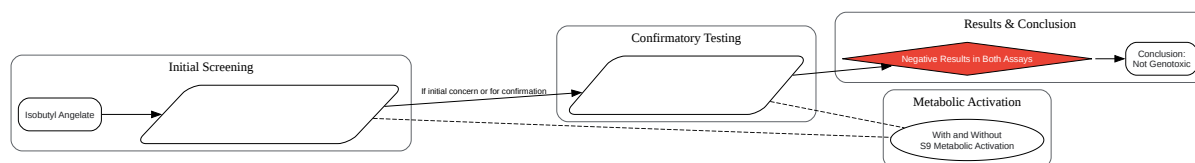
No specific inhalation toxicity studies are available for **isobutyl angelate**. The risk assessment for local respiratory effects is based on the TTC for inhalation exposure. The estimated inhalation exposure of 0.0032 mg/day is significantly lower than the Cramer Class I TTC of 1.4 mg/day, indicating a low risk.[5]

## Experimental Protocols and Workflows

While detailed proprietary study reports are not publicly available, the methodologies for the key toxicological assessments mentioned are based on standardized guidelines. The following sections describe the general experimental workflows for the types of assays conducted.

## Genotoxicity Assessment Workflow

The genotoxicity of **isobutyl angelate** was assessed using a combination of assays to detect different genotoxic endpoints. The general workflow for such an assessment is depicted below.



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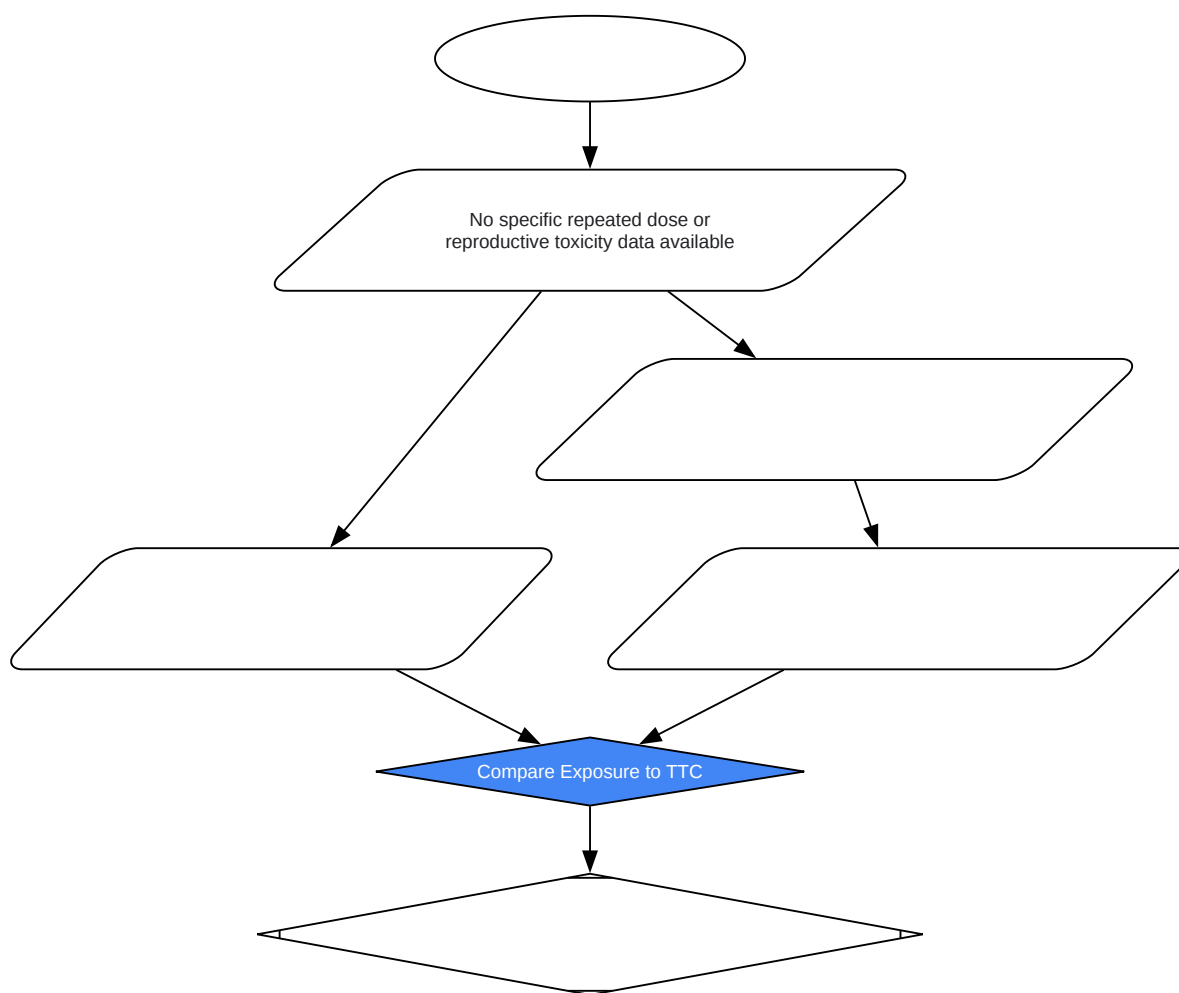
Caption: Generalized workflow for the genotoxicity assessment of **isobutyl angelate**.

Methodology Overview:

- **BlueScreen Assay:** This is a human cell-based assay that measures both cytotoxicity and genotoxicity. It utilizes a cell line with a reporter gene that is activated in response to DNA damage. The test is performed with and without an external metabolic activation system (S9 mix) to mimic mammalian metabolism.[5]
- **In Vitro Micronucleus Test:** This assay detects damage to chromosomes or the mitotic apparatus. Human or rodent cells are treated with the test substance, and the formation of micronuclei (small nuclei that form around chromosome fragments or whole chromosomes that were not incorporated into the main nucleus after cell division) is assessed. This test is also conducted with and without S9 metabolic activation.[5]

## Threshold of Toxicological Concern (TTC) Application Logic

For substances with limited toxicological data but low expected exposure levels, the TTC approach is a valuable risk assessment tool. The logic for its application in the safety assessment of **isobutyl angelate** is illustrated below.



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Caption: Logical flow for applying the TTC principle to **isobutyl angelate**.

## Conclusion

The available data from reputable sources such as RIFM and JECFA indicate that **isobutyl angelate** has a low order of toxicity. It is not genotoxic and is not considered a skin sensitizer. In the absence of specific data for repeated dose and reproductive toxicity, the Threshold of Toxicological Concern (TTC) approach supports its safety at current levels of exposure. For professionals in research and drug development, **isobutyl angelate** can be considered a substance with a favorable safety profile, particularly for topical and low-dose oral applications. However, as with any chemical substance, appropriate handling and use practices should be followed.

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